

Personal protective equipment for handling 3,5-Bis(trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name: 3,5-Bis(trifluoromethyl)benzaldehyde

Cat. No.: B1330352

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Essential Safety and Handling Guide for 3,5-Bis(trifluoromethyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3,5-Bis(trifluoromethyl)benzaldehyde**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Hazard Summary and GHS Classification

3,5-Bis(trifluoromethyl)benzaldehyde is classified as a hazardous chemical. It is crucial to understand its primary hazards to ensure safe handling.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Skin Corrosion/Irritation	Skin Irrit. 2	Warning	H315: Causes skin irritation.[1][2][3][4][5]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2	Warning	H319: Causes serious eye irritation.[1][2][3][4][5][6]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	Warning	H335: May cause respiratory irritation.[1][2][3][4][5][6]
Hazardous to the Aquatic Environment	-	-	H411: Toxic to aquatic life with long lasting effects.[6]

Personal Protective Equipment (PPE)

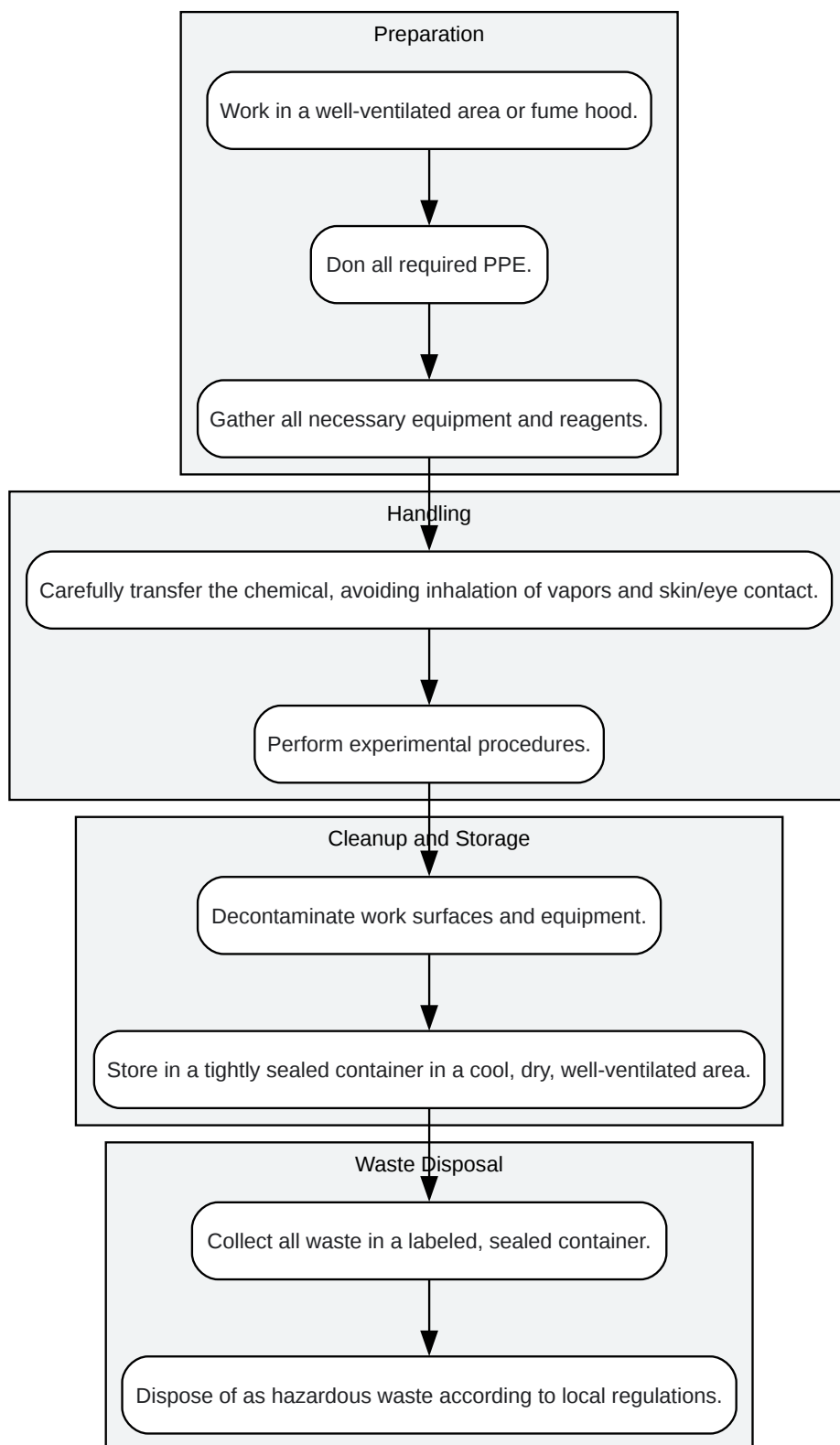
The following table summarizes the required personal protective equipment for handling **3,5-Bis(trifluoromethyl)benzaldehyde**.

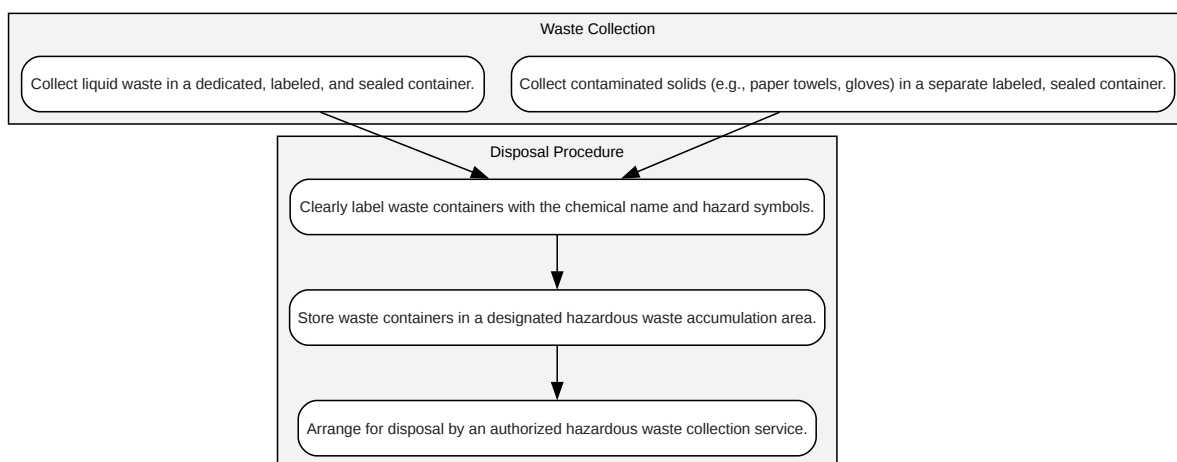
Body Part	Required PPE	Specifications and Recommendations
Eyes/Face	Safety glasses with side shields or chemical goggles.[6] Face shield if there is a splash hazard.	Must comply with AS/NZS 1337.1, EN166, or national equivalents.[6] Contact lenses may pose a special hazard and their use should be based on a workplace risk assessment.[6]
Hands	Chemical-resistant gloves (e.g., PVC, Neoprene, Nitrile rubber).	The selection of suitable gloves depends on the material and manufacturer-specific quality marks.[6] Regularly inspect gloves for signs of degradation or permeation.
Body	Protective clothing (e.g., lab coat, chemical-resistant apron).	Launder contaminated clothing separately before reuse.[6]
Respiratory	Use only in a well-ventilated area or under a chemical fume hood.[1][6] If ventilation is inadequate, wear a NIOSH-approved respirator with an appropriate filter for organic vapors (e.g., type ABEK).[4][5]	Ensure proper fit and training for respirator use.
Feet	Safety footwear or gumboots.	Should be chemical-resistant and provide full coverage of the feet.[7]

Operational Plan: Step-by-Step Handling Procedures

This section provides a detailed, procedural guide for the safe handling of **3,5-Bis(trifluoromethyl)benzaldehyde** in a laboratory setting.

Experimental Workflow for Safe Handling





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